Application Note: Targeted Synthesis of Albuterol Aldehyde from Salbutamol Base

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Compound of Interest

Compound Name:	*Albuterol Aldehyde*
Cat. No.:	*B14099359*

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Abstract & Scope

In the quality control of Salbutamol (Albuterol) drug substances, the identification of oxidative degradation products is a regulatory requirement (ICH Q3A/B). **Albuterol Aldehyde** (identified as Salbutamol Impurity D in EP/BP monographs) is a primary oxidative degradant where the hydroxymethyl group on the phenolic ring is oxidized to a formyl group.

Synthesizing this compound directly from Salbutamol base poses a significant regioselectivity challenge due to the presence of three reactive functionalities: a secondary benzylic alcohol, a primary benzylic-like alcohol (hydroxymethyl), and a secondary amine. This protocol details a Chemo-Selective Oxidation Strategy using Activated Manganese(IV) Oxide (

), optimized to favor the formation of the aldehyde for isolation as a reference standard.

Target Molecule Profile:

- Name: **Albuterol Aldehyde** (Salbutamol Impurity D)[1][2]
- IUPAC: 5-[2-[(1,1-Dimethylethyl)amino]-1-hydroxyethyl]-2-hydroxybenzaldehyde[1][3][4]
- CAS: 156339-88-7[1][2][3][4][5]

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- Molecular Weight: 237.29 g/mol [2][3][4][5]

Chemical Strategy & Mechanistic Insight

The Regioselectivity Challenge

Salbutamol contains two alcohol groups susceptible to oxidation:

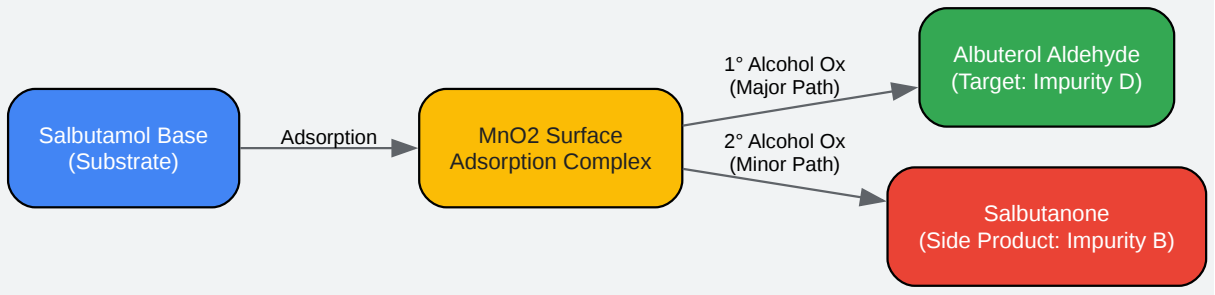
- Position A (Side Chain): A secondary benzylic alcohol.[1] Oxidation here yields Salbutanone (Impurity B).[1]
- Position B (Ring): A primary hydroxymethyl group.[1] Oxidation here yields **Albuterol Aldehyde** (Impurity D).[1]

While standard oxidants (e.g., Jones reagent) indiscriminately oxidize both, Activated

acts as a surface-active oxidant.[1] Its mechanism involves the adsorption of the substrate onto the oxide surface. The steric environment of the hydroxymethyl group (Position B) allows for competitive adsorption and oxidation to the aldehyde, particularly in aprotic polar solvents like Dichloromethane (DCM) or Acetone.

Note: Because the secondary amine is also reactive (prone to N-oxidation), the reaction time must be strictly controlled to maximize the Aldehyde yield while minimizing N-oxide formation.

Reaction Pathway Diagram



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Figure 1: Mechanistic pathway of Salbutamol oxidation via surface-active Manganese Dioxide. [1]

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Experimental Protocol

Materials & Reagents

Reagent/Solvent	Grade	Role
Salbutamol Base	USP/EP Reference or High Purity	Starting Material
Manganese(IV) Oxide	Activated, < 5 micron	Oxidant
Dichloromethane (DCM)	Anhydrous, HPLC Grade	Solvent
Methanol (MeOH)	LC-MS Grade	Co-solvent/Quench
Celite® 545	Filter Aid	Filtration

Synthesis Workflow

Step 1: Preparation of Activated Oxidant

- Critical: Commercial

  activity varies. Activate by heating at 110°C for 12 hours prior to use if the bottle has been open.

- Safety: Work in a fume hood.

  is a strong oxidant; avoid contact with organic combustibles during heating.[1]

Step 2: Reaction Setup

- Charge a 250 mL round-bottom flask with Salbutamol Base (1.0 g, 4.18 mmol).
- Add DCM (50 mL) and Methanol (5 mL). Stir until fully dissolved.
  - Note: MeOH aids solubility but slows oxidation slightly, improving selectivity.[1]
- Add Activated

  (4.0 g, ~10 eq) in one portion.

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- Seal the flask and stir vigorously at Room Temperature (20-25°C).
  - Do not reflux.[1] Higher temperatures promote over-oxidation to the carboxylic acid or ketone.[1]

Step 3: Monitoring (The "Stop" Point)

- Monitor via TLC (Silica; DCM:MeOH:NH4OH 85:14:1) or HPLC every 30 minutes.
- Endpoint: Stop the reaction when the **Albuterol Aldehyde** peak (RRT ~1.2 vs Salbutamol) reaches maximum area % (typically 15-25%) and before Salbutanone (Impurity B) becomes dominant.[1]
  - Typical Time: 2 to 4 hours.[1]

Step 4: Workup

- Filter the black suspension through a pad of Celite 545 to remove manganese oxides.[1]
- Wash the filter cake with warm MeOH (2 x 20 mL) to recover adsorbed product.
- Concentrate the filtrate under reduced pressure (Rotavap) at < 40°C to yield a yellow crude solid.

Purification (Critical Step)

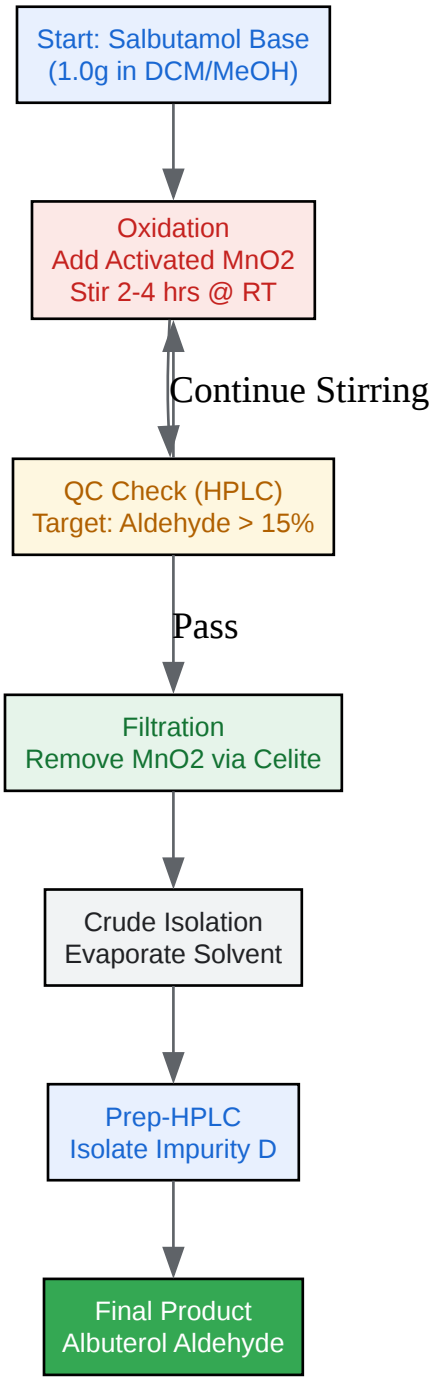
Since this is a non-quantitative transformation yielding a mixture, Preparative HPLC is required to isolate the pure reference standard.

- Column: C18 Prep Column (e.g., XBridge Prep C18, 5 µm, 19 x 150 mm).
- Mobile Phase A: 10 mM Ammonium Formate (pH 3.0).[1]
- Mobile Phase B: Acetonitrile.[1][4]
- Gradient: 5% B to 40% B over 20 minutes.
- Detection: UV @ 276 nm (Aldehyde absorbs strongly here).[1]

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- Collection: Collect the peak corresponding to the aldehyde (elutes after Salbutamol but before Salbutanone).[1]

Process Workflow Diagram



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Figure 2: Operational workflow for the synthesis and isolation of **Albuterol Aldehyde**.

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Quality Control & Characterization

To validate the synthesized material as a Reference Standard, compare against the following expected data.

Parameter	Specification / Expected Value
Appearance	Pale Yellow Solid
HPLC Purity	> 95.0% (Area %)
Mass Spectrometry (ESI+)	[M+H]+ = 238.14 m/z
UV Max	~220 nm, ~276 nm, ~310 nm (Bathochromic shift due to conjugation)
Solubility	Soluble in DMSO, Methanol; Sparingly soluble in water

Diagnostic NMR Signals (DMSO-d6):

- Aldehyde Proton (-CHO): Singlet at ~10.2 ppm (Distinctive downfield shift).[1]
- t-Butyl Group: Singlet at ~1.0 ppm (9H).[1]
- Aromatic Protons: Distinct splitting pattern differing from Salbutamol due to the electron-withdrawing formyl group.[1]

References

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